A Comprehensive Technical Guide to the Thermochemical Data of Substituted Piperazines

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Compound of Interest

Compound Name:	*(S)-1-Cyclohexyl-3-methylpiperazine*
CAS No.:	*1187930-87-5*
Cat. No.:	*B1511520*

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This guide provides an in-depth exploration of the thermochemical data for substituted piperazines, tailored for researchers, scientists, and professionals in drug development. It delves into the critical importance of these thermodynamic parameters and offers a balanced perspective on both experimental and computational methodologies for their determination.

The Significance of Thermochemical Data in the Lifecycle of Piperazine-Based Drugs

The piperazine scaffold is a cornerstone in modern medicinal chemistry, appearing in a vast array of pharmaceuticals.[1][2] A deep understanding of the thermochemical properties of substituted piperazines is not merely an academic exercise; it is a critical component of rational drug design and development.[3][4] Thermodynamic parameters, such as the enthalpy of formation, combustion, and sublimation, govern the stability, solubility, and ultimately, the bioavailability of a drug molecule.[3][5]

An accurate grasp of these values allows for:

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- Optimization of Drug-Target Interactions: The binding of a drug to its target is a thermodynamic process. A comprehensive thermodynamic evaluation is vital in the early stages of drug development to engineer an optimal energetic interaction profile while maintaining favorable pharmacological properties.[3][4]

- Formulation and Stability Prediction: The enthalpy of fusion and sublimation are crucial for predicting the stability of the solid form of a drug, influencing decisions on formulation, storage conditions, and shelf-life.[5]

- Understanding Metabolism: The metabolic fate of a drug is intrinsically linked to its chemical reactivity, which is in turn governed by its thermodynamic stability.

This guide will equip you with the foundational knowledge and practical insights to leverage thermochemical data in your research and development endeavors.

Experimental Determination of Thermochemical Properties

While computational methods have seen a surge in popularity, experimental determination remains the gold standard for obtaining accurate thermochemical data. The inherent complexities of experimental measurements, especially for nitrogen-containing heterocyclic compounds, demand meticulous attention to detail.[6][7]

Combustion Calorimetry: Unveiling the Enthalpy of Formation

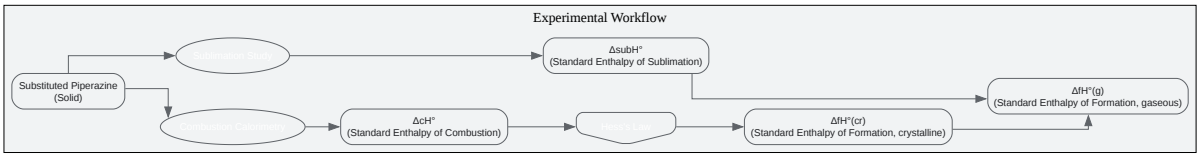
Combustion calorimetry is a powerful technique for determining the standard enthalpy of formation (ΔfH°) of organic compounds. For nitrogen-containing molecules like substituted piperazines, the process requires specialized equipment, such as a platinum-lined, adiabatic rotating bomb calorimeter, to ensure complete combustion and handle the corrosive nature of the products.[8]

- Sample Preparation: A precisely weighed pellet of the crystalline substituted piperazine (typically 0.5-1.0 g) is placed in a platinum crucible. A known length of platinum fuse wire is positioned to make contact with the sample.

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- Bomb Assembly: The crucible is placed in the bomb, and a small, known amount of distilled water is added to ensure that the nitric acid formed from the combustion of nitrogen is in a well-defined aqueous state.
- Pressurization and Ignition: The bomb is sealed and pressurized with high-purity oxygen to approximately 30 atm. The bomb is then placed in the calorimeter, and the sample is ignited by passing an electric current through the fuse wire.
- Temperature Measurement and Data Acquisition: The temperature change of the water in the calorimeter is monitored with high precision. The rotation of the bomb ensures a homogeneous solution of the combustion products.
- Analysis of Combustion Products: After the experiment, the bomb is depressurized, and the contents are carefully analyzed to quantify the amount of nitric acid formed. The completeness of combustion is verified by checking for any unburned carbon.
- Calculation of Enthalpy of Combustion: The standard enthalpy of combustion is calculated from the corrected temperature rise, the energy equivalent of the calorimeter, and corrections for the formation of nitric acid and the ignition energy.
- Derivation of Enthalpy of Formation: The standard enthalpy of formation is then derived from the standard enthalpy of combustion using Hess's Law, with the known standard enthalpies of formation of CO2(g) and H2O(l).

Diagram of the Experimental Workflow for Determining the Standard Molar Enthalpy of Formation



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Caption: Workflow for experimental determination of the standard molar enthalpy of formation.

Sublimation Studies: From Solid to Gas Phase

The enthalpy of sublimation (ΔsubH°) is the enthalpy change required to transform a substance from a solid to a gaseous state. This parameter is essential for converting the experimentally determined enthalpy of formation in the crystalline state (ΔfH°(cr)) to the gaseous state (ΔfH°(g)), which is the standard state for theoretical calculations. The NIST WebBook provides sublimation data for the parent piperazine molecule.[9][10]

Techniques such as Knudsen effusion and thermogravimetric analysis (TGA) are commonly employed to measure the vapor pressure of a solid at different temperatures, from which the enthalpy of sublimation can be calculated using the Clausius-Clapeyron equation.[5]

Computational Thermochemistry: A Powerful Predictive Tool

Computational chemistry offers a powerful and cost-effective alternative for estimating the thermochemical properties of substituted piperazines.[6][11] Modern computational methods can provide data that is often within experimental uncertainty.[6][12]

Density Functional Theory (DFT) and Composite Methods

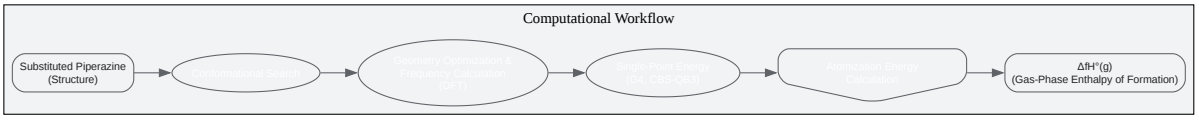
A variety of computational methods are available, each with its own balance of accuracy and computational cost.

- Density Functional Theory (DFT): DFT methods, such as B3LYP, are widely used for geometry optimization and frequency calculations due to their computational efficiency.[12]
- Composite Methods: High-accuracy composite methods like the Gaussian-n theories (G3, G4) and Complete Basis Set (CBS) methods are employed to calculate electronic energies.[6][12][13][14][15][16] These methods systematically extrapolate to the complete basis set limit and include corrections for higher-order electron correlation effects.

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- Conformational Analysis: Identify the lowest energy conformer(s) of the substituted piperazine through a thorough conformational search.
- Geometry Optimization and Frequency Calculation: Perform a geometry optimization and frequency calculation for the lowest energy conformer(s) using a reliable DFT method (e.g., B3LYP/6-311++G(d,p)). The absence of imaginary frequencies confirms a true minimum on the potential energy surface.[12]
- Single-Point Energy Calculations: Perform high-level single-point energy calculations on the optimized geometries using composite methods (e.g., G4, CBS-QB3) to obtain accurate electronic energies.[6][12]
- Atomization Energy Calculation: Calculate the atomization energy of the molecule by subtracting the sum of the electronic energies of the constituent atoms from the electronic energy of the molecule.
- Enthalpy of Formation Calculation: The gas-phase enthalpy of formation at 0 K is calculated from the atomization energy and the known experimental enthalpies of formation of the atoms. The enthalpy of formation at 298.15 K is then obtained by adding the thermal correction to the enthalpy, which is derived from the vibrational frequencies.

Diagram of the Computational Workflow for Predicting Thermochemical Data



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Caption: Workflow for computational prediction of gas-phase enthalpy of formation.

Tabulated Thermochemical Data for Piperazine and its Derivatives

The following table summarizes available experimental thermochemical data for piperazine. Data for substituted piperazines is less common in the literature and often relies on computational predictions.

Compound	Formula	ΔfH°(cr) (kJ/mol)	ΔsubH° (kJ/mol)	ΔfH°(g) (kJ/mol)	Reference
Piperazine	C4H10N2	72.1	[9]		

Note: A comprehensive, experimentally verified database for substituted piperazines is an area ripe for further research.

Conclusion and Future Outlook

The thermochemical data of substituted piperazines are indispensable for the rational design and development of new pharmaceuticals. This guide has provided a comprehensive overview of the experimental and computational methodologies used to obtain these critical parameters. While experimental measurements provide the benchmark for accuracy, computational methods offer a powerful and efficient means of predicting these properties, especially in the early stages of drug discovery.

Future efforts should focus on expanding the experimental database of thermochemical data for a wider range of substituted piperazines. This will not only provide valuable information for ongoing drug development projects but also serve as a crucial validation set for the continuous improvement of computational models. The synergistic application of both experimental and computational approaches will undoubtedly accelerate the discovery and optimization of the next generation of piperazine-based therapeutics.

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